

Technical Support Center: GC-813CT Wear Characteristics

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Compound of Interest

Compound Name: GC813

Cat. No.: B1192734

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This technical support center provides researchers, scientists, and material engineers with comprehensive information regarding the wear characteristics and properties of GC-813CT, a tungsten carbide grade.

Frequently Asked Questions (FAQs)

What is GC-813CT?

GC-813CT is a premium, corrosion-resistant grade of tungsten carbide produced by General Carbide.^{[1][2][3]} It features a multi-grain carbide matrix with a medium cobalt binder content, enhanced with tantalum carbide and chromium carbide.^{[1][2][3]} This composition is designed to offer an excellent balance of wear resistance and impact resistance.^[2]

What are the primary applications of GC-813CT?

Due to its unique properties, GC-813CT is typically used in applications such as lamination tooling, stamping punches, dies, and powder metal tooling.^{[1][2][3]}

What is the role of the different components in GC-813CT?

- Tungsten Carbide (WC): Forms the hard, wear-resistant matrix. GC-813CT uses a mixed grain size of 1.0 and 4.5 microns.^[3]
- Cobalt (Co): Acts as a binder, providing toughness and impact resistance.^{[2][3]}

- Tantalum Carbide (TaC): Significantly improves resistance to galling, which is common when working with materials like cold-rolled or stainless steels. It also enhances thermal edge deformation resistance.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chromium Carbide (Cr₃C₂): Provides corrosion resistance, particularly against binder leaching during processes like Electrical Discharge Machining (EDM). This also helps prevent latent corrosion on tool surfaces during storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Troubleshooting Guide

Problem: Experiencing premature tool wear or failure.

- Is the correct material grade being used for the application? GC-813CT is designed for high-wear applications with moderate impact. For applications with very heavy impact, a grade with higher binder content and toughness, such as GC-425CT, might be more suitable.[\[1\]](#)
- Is galling a contributing factor? The tantalum carbide in GC-813CT is specifically added to resist galling. If galling is still observed, it could be due to extreme pressures or temperatures.
- Could corrosion be weakening the tool? The chromium carbide additive in GC-813CT provides corrosion resistance. However, highly corrosive environments may still affect the material. A comparative corrosion test showed GC-813CT has improved corrosion resistance over straight WC-Co grades.[\[4\]](#)

Problem: Issues with Electrical Discharge Machining (EDM) of GC-813CT.

- Is binder leaching occurring? GC-813CT is formulated with chromium carbide to resist binder leaching during EDM.[\[1\]](#)[\[2\]](#)[\[3\]](#) If issues persist, machining parameters may need to be optimized.

Material Properties and Data Composition

Component	Percentage
Tungsten Carbide (Mixed)	86.5%
Cobalt	10.5%
Tantalum Carbide	2.0%
Other	1.0%
Source:[2][3]	

Physical and Mechanical Properties

Property	Value	ASTM Standard
Hardness, HRA	90.0 - 91.5	B294
Density, g/cc	14.17 - 14.37	B311
Average Transverse Rupture Strength, psi	460,000	B406
Typical Porosity	A02-B00-C00	B276
Coefficient of Thermal Expansion (RT-800°C), 10 ⁻⁶ /°C	5.87	-
Palmqvist Fracture Toughness, MN*m ^(-3/2)	13	-
Source:[2][3][4]		

Experimental Protocols

A tribological study was conducted to evaluate the performance of GC-813CT in powder metallurgy (PM) compaction. The following outlines the general methodology:

Objective: To assess the frictional characteristics of die inserts made from various carbide grades, including GC-813CT.

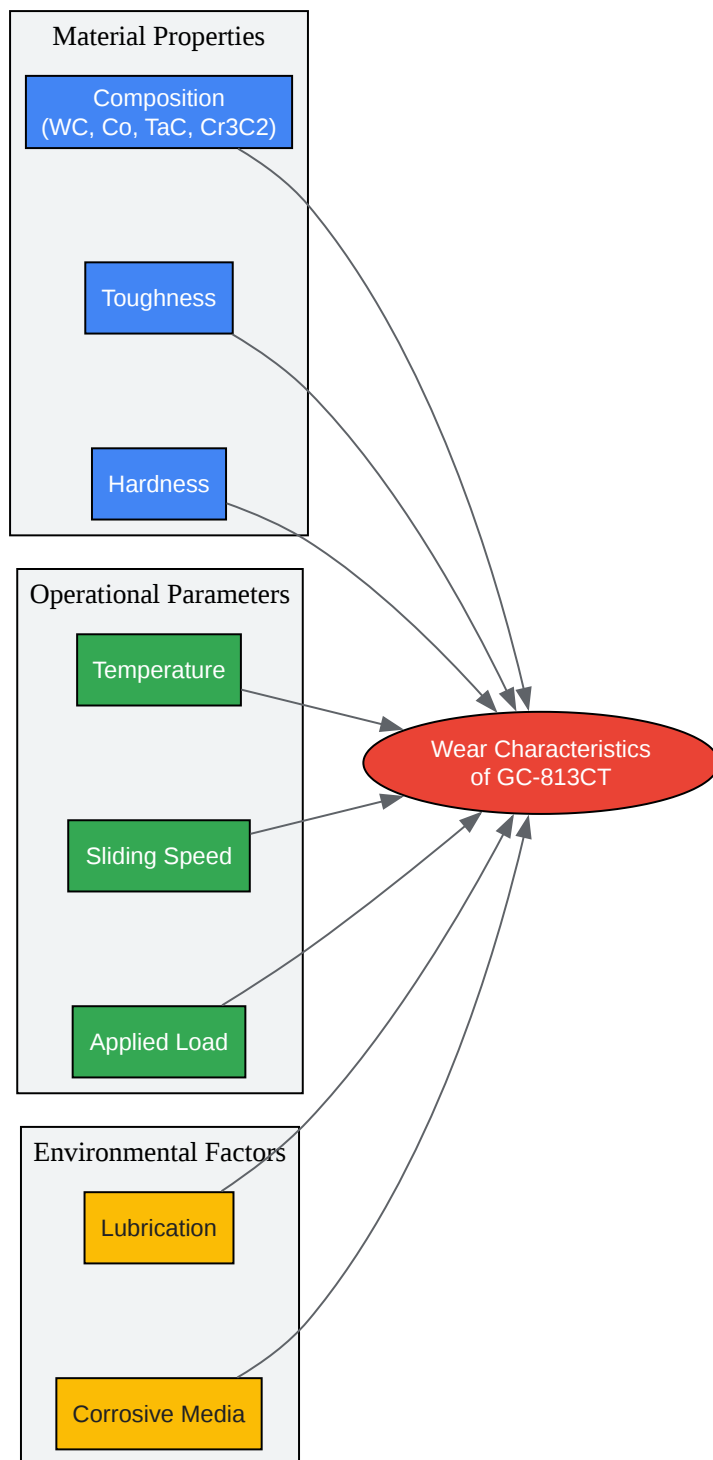
Equipment: A specialized computerized press at the GKN-Europe Technology Center was used.

Procedure:

- Carbide inserts were fabricated from GC-813CT and other grades.
- These inserts were assembled into compaction dies.
- The dies were installed into the experimental press.
- Cylindrical bushings of lubricated iron-based powder were compacted in the die sets.
- Frictional forces, including ejection forces, were measured and recorded during the compaction process.

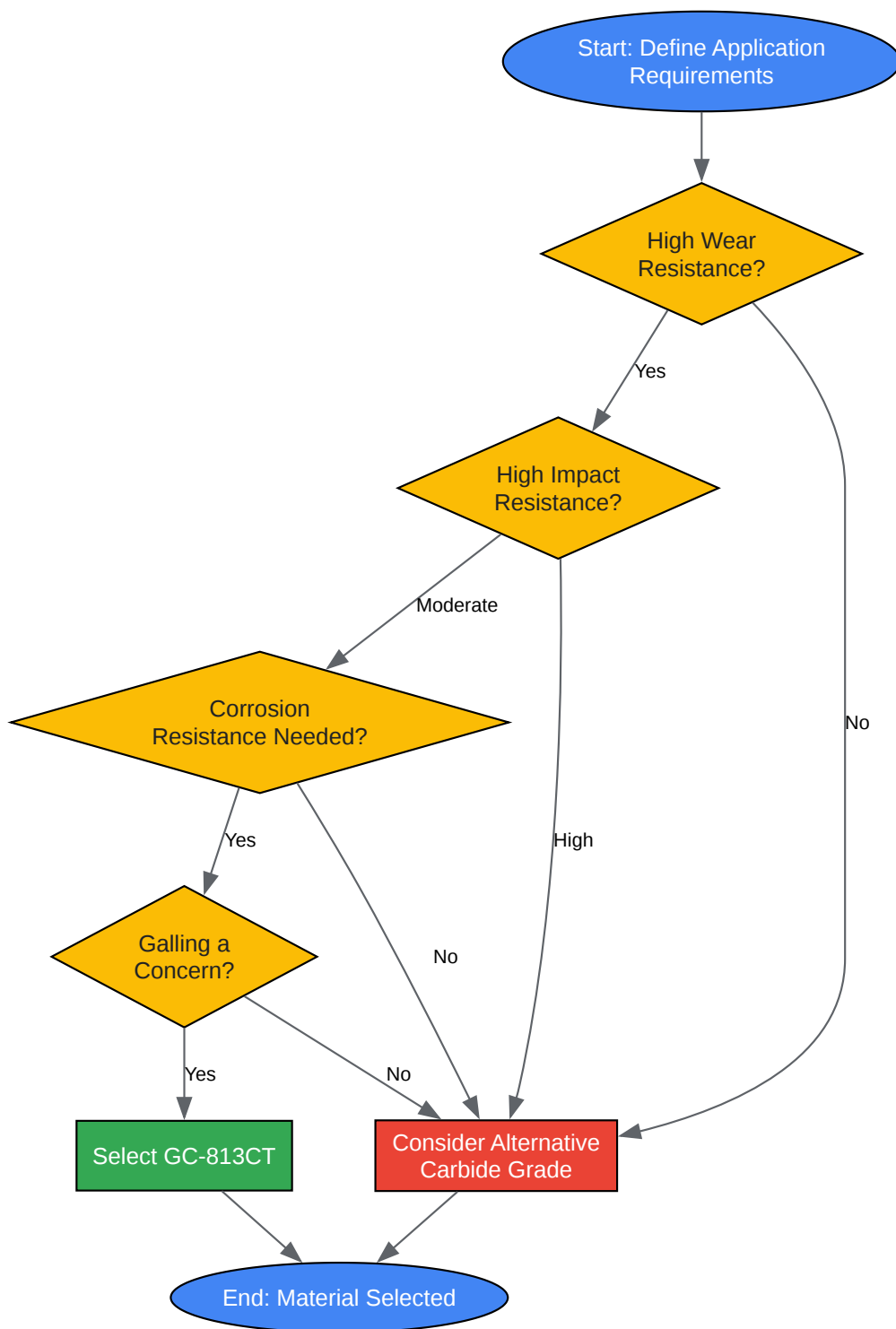
Results: The study found that PM molding tool sets equipped with die inserts made from GC-813CT (and GC-613CT) exhibited better tribological characteristics, including lower ejection forces and smaller frictional losses, compared to other grades.[4]

Visualizations



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Caption: Factors influencing the wear characteristics of GC-813CT.



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Caption: A workflow for selecting GC-813CT based on application needs.

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